

3-(BenzylOxy)-4-methoxybenzonitrile molecular weight

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Compound of Interest

Compound Name:	3-(BenzylOxy)-4-methoxybenzonitrile
Cat. No.:	B2623303

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An In-Depth Technical Guide to **3-(BenzylOxy)-4-methoxybenzonitrile**: Properties, Synthesis, and Applications

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

3-(BenzylOxy)-4-methoxybenzonitrile (CAS No. 52805-37-5) is a substituted aromatic nitrile of significant interest in the fields of medicinal chemistry and organic synthesis. Its molecular architecture, featuring a benzonitrile core functionalized with both a methoxy group and a benzylOxy protecting group, positions it as a versatile and valuable intermediate for the construction of complex molecular targets. The nitrile moiety is a precursor to various functional groups, while the benzylOxy group offers a stable yet readily cleavable protecting group for the phenolic hydroxyl. This guide provides a comprehensive overview of its physicochemical properties, a detailed, field-proven synthetic protocol, its strategic applications in drug discovery, and essential safety and handling information.

Physicochemical and Structural Data

The fundamental properties of **3-(BenzylOxy)-4-methoxybenzonitrile** are summarized below. This data is critical for its use in experimental design, reaction stoichiometry, and analytical characterization.

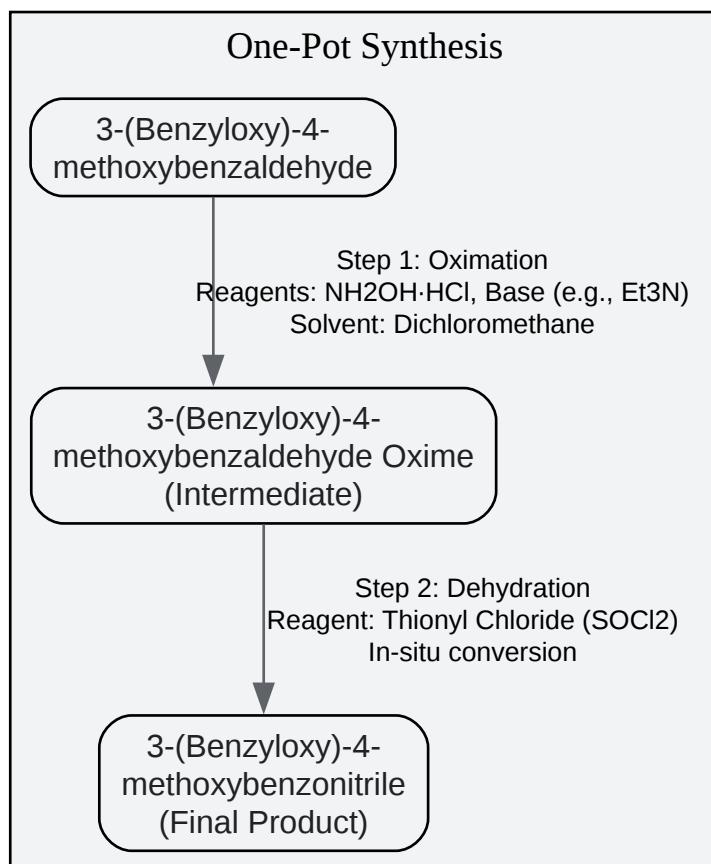
Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₁₃ NO ₂	[1]
Molecular Weight	239.27 g/mol	[1] [2]
CAS Number	52805-37-5	[1] [2] [3]
Appearance	Solid (Typical)	-
Melting Point	No data available. Precursor 3-(BenzylOxy)-4-methoxybenzaldehyde melts at 61-64 °C.	
Boiling Point	No data available	[3]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	[1]
Topological Polar Surface Area	42.2 Å ²	[1]
Rotatable Bond Count	4	[1]
Hydrogen Bond Acceptors	3	[1]
Hydrogen Bond Donors	0	[1]

Synthesis Pathway and Experimental Protocol

The most direct and reliable synthesis of **3-(BenzylOxy)-4-methoxybenzonitrile** involves a two-step, one-pot conversion from its corresponding aldehyde, 3-(BenzylOxy)-4-methoxybenzaldehyde. This common organic transformation proceeds via an oxime intermediate, which is subsequently dehydrated to yield the nitrile. This method is efficient and utilizes readily available reagents.[\[4\]](#)

Synthetic Workflow Diagram

The following diagram illustrates the one-pot conversion process from the aldehyde precursor to the final nitrile product.



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Caption: One-pot synthesis of **3-(BenzylOxy)-4-methoxybenzonitrile**.

Causality Behind Experimental Choices

- One-Pot Approach: Combining the oximation and dehydration steps into a single reaction vessel without isolating the oxime intermediate improves efficiency, reduces solvent waste, and minimizes product loss during transfers.[4]
- Oximation Reagent: Hydroxylamine hydrochloride (NH₂OH·HCl) is the standard reagent for converting aldehydes to oximes. A mild base, such as triethylamine (Et₃N) or pyridine, is required to neutralize the HCl byproduct, driving the reaction to completion.[4]
- Dehydrating Agent: Thionyl chloride (SOCl₂) is an excellent choice for dehydrating the oxime to the nitrile. It reacts to form gaseous byproducts (SO₂ and HCl), which are easily removed from the reaction mixture, thus simplifying the workup process.[4]

- Solvent: Dichloromethane (DCM) is a suitable solvent as it is relatively inert to the reaction conditions and effectively dissolves the organic starting material and intermediate.

Detailed Experimental Protocol

Objective: To synthesize **3-(Benzylxy)-4-methoxybenzonitrile** from 3-(Benzylxy)-4-methoxybenzaldehyde.

Materials:

- 3-(Benzylxy)-4-methoxybenzaldehyde (1.0 eq)
- Hydroxylamine hydrochloride (1.2 eq)
- Triethylamine (or Pyridine) (1.5 eq)
- Thionyl chloride (1.5 eq)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexanes/Ethyl Acetate solvent system

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen), dissolve 3-(Benzylxy)-4-methoxybenzaldehyde (1.0 eq) in dichloromethane.
- Oximation: Add hydroxylamine hydrochloride (1.2 eq) to the solution, followed by the slow, dropwise addition of triethylamine (1.5 eq) at room temperature. Stir the mixture for 2-4

hours, monitoring the consumption of the starting aldehyde by Thin Layer Chromatography (TLC).

- Dehydration: Cool the reaction mixture to 0 °C in an ice bath. Slowly add thionyl chloride (1.5 eq) dropwise via a syringe. Caution: This reaction is exothermic and releases gas. After the addition is complete, allow the reaction to warm to room temperature and stir for an additional 4-8 hours, or until TLC indicates the complete conversion of the oxime intermediate to the nitrile product.
- Workup: Quench the reaction by carefully pouring the mixture into a beaker of cold, saturated sodium bicarbonate solution. Transfer the mixture to a separatory funnel and extract the aqueous layer twice with dichloromethane.
- Purification: Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate. Filter the mixture and concentrate the solvent under reduced pressure to obtain the crude product.
- Final Purification: Purify the crude residue by flash column chromatography on silica gel, using a hexanes/ethyl acetate gradient to yield the pure **3-(BenzylOxy)-4-methoxybenzonitrile**.
- Characterization: Confirm the identity and purity of the final product using ^1H NMR, ^{13}C NMR, and mass spectrometry.

Applications in Drug Discovery and Medicinal Chemistry

While **3-(BenzylOxy)-4-methoxybenzonitrile** may not be an active pharmaceutical ingredient (API) itself, it serves as a high-value scaffold and intermediate in the synthesis of biologically active molecules.^[2]

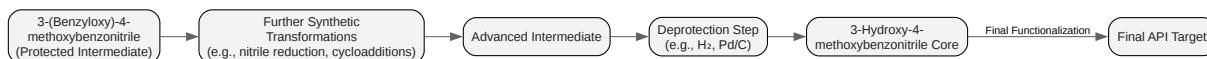
Role as a Versatile Building Block

The true utility of this compound lies in its functionality as a synthetic intermediate. Its structural analogue, 3-Ethoxy-4-methoxybenzonitrile, is a documented key intermediate in the synthesis of Apremilast, a potent phosphodiesterase 4 (PDE4) inhibitor used to treat psoriasis and psoriatic arthritis.^[5] This highlights the importance of the 3-alkoxy-4-methoxybenzonitrile

scaffold in constructing complex APIs. The unbenzylated core, 3-hydroxy-4-methoxybenzonitrile, is also recognized as a critical building block for novel therapeutics.[6]

Strategic Importance of the Benzyl Protecting Group

In multi-step synthesis, protecting reactive functional groups is a cornerstone of chemical strategy. The benzyl ether in **3-(Benzyl oxy)-4-methoxybenzonitrile** serves as a robust protecting group for the phenolic hydroxyl. It is stable to a wide range of reaction conditions but can be selectively removed later in the synthetic sequence via catalytic hydrogenation (H_2 , Pd/C) to unmask the free phenol. This free phenol can then be used for further chemical modifications, such as etherification or esterification, to build molecular diversity in a drug discovery program.



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Caption: Strategic role as a protected intermediate in API synthesis.

Safety, Handling, and Storage

3-(Benzyl oxy)-4-methoxybenzonitrile is a chemical that requires careful handling in a laboratory setting. The following information is compiled from supplier safety data and general best practices for handling aromatic nitriles.[7][8][9]

GHS Hazard Information

Pictogram(s)	Signal Word	Hazard Statements
!	Warning	H302: Harmful if swallowed[8]H315: Causes skin irritation[8]H319: Causes serious eye irritation[8]H332: Harmful if inhaled[8]

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Use only in a well-ventilated area, preferably within a certified chemical fume hood.[10]
- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[10]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. Avoid all skin contact.[7]
- Respiratory Protection: If engineering controls are insufficient or for spill cleanup, use a full-face respirator with an appropriate organic vapor/particulate filter cartridge.[10]
- General Hygiene: Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[9]

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[7]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention.[7]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[10]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7]

Storage

Store in a tightly closed container in a dry, cool, and well-ventilated place.[1] Keep away from strong oxidizing agents and strong bases.

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